

Application Note: Comprehensive ^1H and ^{13}C NMR Spectroscopic Analysis of Ammonium Hydrogen Maleate

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Compound of Interest

Compound Name: Ammonium hydrogen maleate

CAS No.: 44742-89-4

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Introduction: The Structural Significance of Ammonium Hydrogen Maleate

Ammonium hydrogen maleate, the salt formed from maleic acid and ammonia, serves as a valuable model compound in chemical research and development.^{[1][2]} Its structure is defined by the cis-configuration of the butenedioic acid backbone and a potent intramolecular hydrogen bond within the hydrogen maleate anion.^{[3][4][5]} This strong hydrogen bond significantly influences the molecule's chemical and physical properties, making its characterization crucial.^{[6][7]}

Nuclear Magnetic Resonance (NMR) spectroscopy is an indispensable, non-destructive technique for the unambiguous structural elucidation of such molecules in solution. This application note provides a detailed guide for researchers, scientists, and drug development professionals on the acquisition and interpretation of high-resolution ^1H and ^{13}C NMR spectra of **ammonium hydrogen maleate**. We will delve into the causality behind experimental choices, provide robust, step-by-step protocols, and offer a thorough analysis of the resulting spectral

data, grounded in the fundamental principles of molecular symmetry and chemical environment.

Core Principles: Symmetry, Exchange, and Hydrogen Bonding

A successful interpretation of the NMR spectra of **ammonium hydrogen maleate** hinges on understanding three key molecular features:

- **Molecular Symmetry:** The hydrogen maleate anion possesses a C_{2v} symmetry axis that bisects the carbon-carbon double bond. This symmetry renders the two olefinic protons ($=C-H$) chemically and magnetically equivalent.[8] Likewise, the two olefinic carbons are equivalent, and the two carboxyl carbons are equivalent.[9] This equivalence is a critical concept as it dramatically simplifies both the 1H and ^{13}C NMR spectra, leading to fewer signals than the total number of protons or carbons might suggest.
- **Intramolecular Hydrogen Bond:** The hydrogen maleate anion features a strong, short intramolecular hydrogen bond between the carboxylic acid proton and the carboxylate oxygen.[4][5] Protons involved in strong hydrogen bonds are highly deshielded and typically resonate at very high chemical shifts (downfield) in the 1H NMR spectrum.[10] The precise chemical shift of this proton is often sensitive to solvent, concentration, and temperature.
- **Proton Exchange:** The ammonium (NH_4^+) and carboxylic acid ($O-H$) protons are "exchangeable," meaning they can rapidly exchange with deuterium atoms from deuterated solvents like deuterium oxide (D_2O). This phenomenon is a powerful diagnostic tool; when D_2O is used as the solvent, signals from these exchangeable protons disappear from the 1H NMR spectrum, confirming their identity.

Experimental Protocols and Workflows

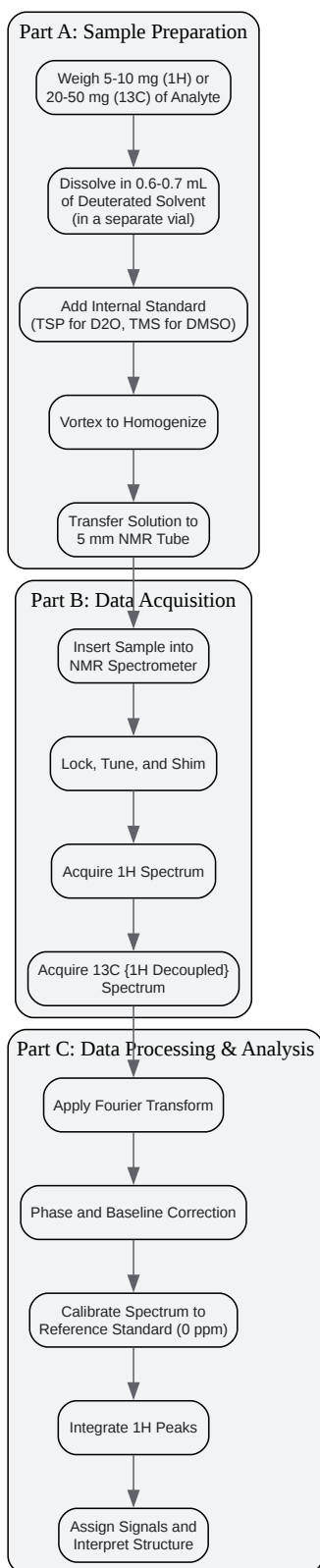
The following protocols are designed to be self-validating systems for acquiring high-quality NMR data. The choice of solvent is critical; we present methods for both an aprotic polar solvent ($DMSO-d_6$) and a protic solvent (D_2O), as they highlight different aspects of the molecule's structure.

Materials and Equipment

- Analyte: **Ammonium Hydrogen Maleate** ($C_4H_7NO_4$), high purity
- Solvents: Deuterium Oxide (D_2O , 99.9 atom % D), Dimethyl Sulfoxide- d_6 ($DMSO-d_6$, 99.9 atom % D)
- Internal Standards: 3-(Trimethylsilyl)propionic-2,2,3,3- d_4 acid sodium salt (TSP) for D_2O ; Tetramethylsilane (TMS) for $DMSO-d_6$.[\[11\]](#)[\[12\]](#)
- Equipment: High-resolution NMR spectrometer (e.g., 400 MHz or higher), 5 mm NMR tubes, volumetric flasks, pipettes, and a vortex mixer.

Workflow for NMR Analysis

The general workflow from sample preparation to final analysis is a systematic process designed to ensure reproducibility and accuracy.



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Figure 1: Standardized workflow for NMR sample preparation, data acquisition, and analysis.

Protocol 1: Analysis in Deuterium Oxide (D₂O)

This protocol is ideal for observing the core structure of the maleate anion, as exchangeable protons will be swapped for deuterium and thus become invisible in the ¹H spectrum.

- Preparation of Stock Standard: Prepare a stock solution of TSP in D₂O at a concentration of ~1 mg/mL.
- Sample Weighing: Accurately weigh 5-10 mg of **ammonium hydrogen maleate** for ¹H NMR (or 20-50 mg for ¹³C NMR) into a clean, dry vial.[\[13\]](#)
- Dissolution: Add 0.7 mL of D₂O to the vial. Add a small aliquot (e.g., 10 µL) of the TSP stock solution.
- Homogenization: Securely cap the vial and vortex until the solid is completely dissolved. If particulates are present, filter the solution through a small plug of glass wool in a Pasteur pipette during transfer.[\[13\]](#)
- Transfer: Carefully transfer the solution into a 5 mm NMR tube.

Protocol 2: Analysis in Dimethyl Sulfoxide-d₆ (DMSO-d₆)

This aprotic solvent allows for the observation of all protons, including the exchangeable ones from the ammonium and carboxylic acid groups.

- Sample Weighing: Accurately weigh 5-10 mg of **ammonium hydrogen maleate** for ¹H NMR (or 20-50 mg for ¹³C NMR) into a clean, dry vial.
- Dissolution: Add 0.7 mL of DMSO-d₆ containing 0.03-0.05% TMS as an internal reference.
- Homogenization: Securely cap the vial and vortex until the solid is completely dissolved. Gentle warming may be required.
- Transfer: Carefully transfer the solution into a 5 mm NMR tube.

Protocol 3: NMR Spectrometer Parameters

The following are typical acquisition parameters for a 400 MHz spectrometer. These should be adapted as necessary based on the instrument and sample concentration.

Parameter	¹ H Acquisition	¹³ C Acquisition	Causality & Justification
Pulse Program	zg30	zgpg30	Standard 30° pulse for quantitative ¹ H; Power-gated decoupling for ¹³ C to enhance signal via NOE and produce singlets. [14]
Spectral Width	~16 ppm	~220 ppm	Encompasses all expected proton signals, including downfield acid protons. [15] Covers the full range of organic carbon chemical shifts. [14]
Acquisition Time	~2.5 s	~1.0 s	Balances resolution with experiment time.
Relaxation Delay (d1)	5 s	2 s	A longer delay for ¹ H ensures full relaxation for accurate integration. [16] A shorter delay is acceptable for qualitative ¹³ C.
Number of Scans	8-16	256-1024	Sufficient for good signal-to-noise for ¹ H. More scans are needed for the low-abundance, less sensitive ¹³ C nucleus. [17]

Temperature	298 K	298 K	Standard ambient temperature for reproducible results.
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Data Interpretation and Structural Assignment

The simplicity of the **ammonium hydrogen maleate** structure leads to highly informative and clean NMR spectra.

Figure 2: Chemical structure of **ammonium hydrogen maleate** highlighting equivalent atoms.

¹H NMR Spectral Analysis

The ¹H NMR spectrum provides information on the number, environment, and relative ratio of different types of protons.

Signal Assignment	Expected δ (ppm) in DMSO-d ₆	Expected δ (ppm) in D ₂ O	Multiplicity	Integration	Rationale & Notes
Carboxylic Acid (O-H)	> 12 (very broad)	Not observed	Singlet (broad)	1H	Highly deshielded due to involvement in a strong intramolecular hydrogen bond. ^{[4][10]} Disappears in D ₂ O due to H/D exchange.
Ammonium (NH ₄ ⁺)	~7.3 (broad)	Not observed	Singlet (broad)	4H	Signal is often a broad singlet due to quadrupolar relaxation of the ¹⁴ N nucleus and chemical exchange. Disappears in D ₂ O. ^[18]
Olefinic (=C-H)	~6.3	~6.4	Singlet	2H	The two protons are chemically equivalent due to molecular symmetry, hence they appear as a single peak

and do not show coupling to each other.[8]

Reference (TMS/TSP)	0.0	0.0	Singlet	-	Internal standard for chemical shift calibration.
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¹³C NMR Spectral Analysis

The proton-decoupled ¹³C NMR spectrum reveals the number of non-equivalent carbons and their functional group type.

Signal Assignment	Expected δ (ppm)	Rationale & Notes
Carboxyl (COO)	~167	These carbons are in a high oxidation state and are deshielded. The two carboxyl carbons are equivalent due to symmetry and appear as a single resonance.[14]
Olefinic (=C-H)	~130	Typical chemical shift for sp ² hybridized carbons in an alkene.[19] The two olefinic carbons are equivalent due to symmetry, giving rise to one signal.

Conclusion

This application note provides a comprehensive and scientifically grounded framework for the ¹H and ¹³C NMR analysis of **ammonium hydrogen maleate**. By understanding the principles of molecular symmetry and proton exchange, researchers can leverage the detailed protocols herein to acquire high-quality spectra. The provided data tables and interpretations serve as a

reliable guide for the unambiguous structural confirmation of this important compound. These methods form a self-validating system that ensures accuracy and reproducibility, essential for applications in chemical synthesis, quality control, and materials science.

References

- A Complete ^1H and ^{13}C NMR Data Assignment for Three 3-[Substituted methylidene]-1H,3H-naphtho-[1,8-cd]-pyran-1-ones. (n.d.). MDPI. Retrieved February 2, 2026, from [\[Link\]](#)
- Görbitz, C. H. (2019). NMR Chemical Shifts of Trace Impurities: Industrially Preferred Solvents Used in Process and Green Chemistry. *Organic Process Research & Development*, 23(8), 1778-1785. Retrieved February 2, 2026, from [\[Link\]](#)
- Master Organic Chemistry. (2022, February 8). ^{13}C NMR - How Many Signals. Retrieved February 2, 2026, from [\[Link\]](#)
- Hoyer, T. R., et al. (2016). NMR Chemical Shifts of Trace Impurities: Common Laboratory Solvents, Organics, and Gases in Deuterated Solvents Relevant to the Organometallic Chemist. *Organometallics*, 35(15), 2589-2612. Retrieved February 2, 2026, from [\[Link\]](#)
- Chemistry LibreTexts. (2021, December 15). 6.6: ^1H NMR Spectra and Interpretation (Part I). Retrieved February 2, 2026, from [\[Link\]](#)
- ResearchGate. (n.d.). Refining Universal Procedures for Ammonium Quantification via Rapid ^1H NMR Analysis for Dinitrogen Reduction Studies. Retrieved February 2, 2026, from [\[Link\]](#)
- OpenStax. (n.d.). 29.9 ^1H NMR Spectroscopy. *Organic and Biochemistry Supplement to Enhanced Introductory College Chemistry*. Retrieved February 2, 2026, from [\[Link\]](#)
- Oregon State University. (n.d.). ^1H NMR Chemical Shift. Retrieved February 2, 2026, from [\[Link\]](#)
- University of Delhi. (n.d.). ^{13}C NMR spectroscopy. Retrieved February 2, 2026, from [\[Link\]](#)
- van der Ham, C. J. M., et al. (2021). Accelerating ^1H NMR Detection of Aqueous Ammonia. *ACS Omega*, 6(8), 5576-5581. Retrieved February 2, 2026, from [\[Link\]](#)

- National Center for Biotechnology Information. (n.d.). **Ammonium hydrogen maleate**. PubChem Compound Database. Retrieved February 2, 2026, from [[Link](#)]
- Organic Chemistry Data. (n.d.). NMR Spectroscopy :: ¹H NMR Chemical Shifts. Retrieved February 2, 2026, from [[Link](#)]
- National Center for Biotechnology Information. (n.d.). Maleic Acid. PubChem Compound Database. Retrieved February 2, 2026, from [[Link](#)]
- Royal Society of Chemistry. (2024). ¹H and ¹³C chemical shift–structure effects in anhydrous β-caffeine and four caffeine–diacid cocrystals probed by solid-state NMR experiments and DFT calculations. *Physical Chemistry Chemical Physics*, 26, 11448-11463. Retrieved February 2, 2026, from [[Link](#)]
- American Chemical Society. (2010). NMR Chemical Shifts of Trace Impurities: Common Laboratory Solvents, Organics, and Gases in Deuterated Solvents Relevant to the Organometallic Chemist. *Organometallics*, 29(9), 2176-2179. Retrieved February 2, 2026, from [[Link](#)]
- ResearchGate. (n.d.). The hydrogen maleate anion with its intramolecular hydrogen bond. When.... Retrieved February 2, 2026, from [[Link](#)]
- American Chemical Society. (2019). Predicting the Position of the Hydrogen Atom in the Short Intramolecular Hydrogen Bond of the Hydrogen Maleate Anion from Geometric Correlations. *Crystal Growth & Design*, 19(11), 6548-6555. Retrieved February 2, 2026, from [[Link](#)]
- Stanford Natural Gas Initiative. (2020). A Versatile Method for Ammonia Detection in a Range of Relevant Electrolytes via Direct Nuclear Magnetic Resonance Techniques. Retrieved February 2, 2026, from [[Link](#)]
- Bureau International des Poids et Mesures. (2018). Internal Standard Reference Data for qNMR: Maleic Acid. Retrieved February 2, 2026, from [[Link](#)]
- National Center for Biotechnology Information. (2007). A theoretical study of the photodetachment and intramolecular hydrogen-bonding energies of hydrogen maleate

anions. The Journal of Physical Chemistry A, 111(25), 5597-5604. Retrieved February 2, 2026, from [\[Link\]](#)

- The Organic Chemistry Tutor. (2019, January 21). Carbon-13 NMR Spectroscopy. YouTube. Retrieved February 2, 2026, from [\[Link\]](#)
- ChemBK. (2024, April 10). **Ammonium hydrogen maleate**. Retrieved February 2, 2026, from [\[Link\]](#)
- Oxford Academic. (n.d.). Charge-transfer Character in the Intramolecular Hydrogen Bond: Electronic Structures and Spectra of Hydrogen Maleate Anion and Related Molecules. Bulletin of the Chemical Society of Japan. Retrieved February 2, 2026, from [\[Link\]](#)
- MDPI. (n.d.). Detection and Quantification of Ammonia as the Ammonium Cation in Human Saliva by ^1H NMR: A Promising Probe for Health Status Monitoring, with Special Reference to Cancer. Metabolites, 11(10), 668. Retrieved February 2, 2026, from [\[Link\]](#)
- Wikipedia. (n.d.). Maleic acid. Retrieved February 2, 2026, from [\[Link\]](#)
- Michigan State University Department of Chemistry. (n.d.). Proton NMR Table. Retrieved February 2, 2026, from [\[Link\]](#)
- ResearchGate. (n.d.). Maleic and Fumaric Acids. Retrieved February 2, 2026, from [\[Link\]](#)
- Iowa State University Chemical Instrumentation Facility. (2013, March 19). NMR Sample Preparation. Retrieved February 2, 2026, from [\[Link\]](#)
- American Chemical Society. (2007). A Theoretical Study of the Photodetachment and Intramolecular Hydrogen-Bonding Energies of Hydrogen Maleate Anions. The Journal of Physical Chemistry A, 111(25), 5597-5604. Retrieved February 2, 2026, from [\[Link\]](#)

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Sources

- 1. Ammonium hydrogen maleate | C₄H₇NO₄ | CID 11593441 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chembk.com [chembk.com]
- 3. Maleic Acid | C₄H₄O₄ | CID 444266 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. pubs.acs.org [pubs.acs.org]
- 6. A theoretical study of the photodetachment and intramolecular hydrogen-bonding energies of hydrogen maleate anions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. academic.oup.com [academic.oup.com]
- 8. bipm.org [bipm.org]
- 9. masterorganicchemistry.com [masterorganicchemistry.com]
- 10. Proton NMR Table [www2.chemistry.msu.edu]
- 11. scs.illinois.edu [scs.illinois.edu]
- 12. chem.libretexts.org [chem.libretexts.org]
- 13. cif.iastate.edu [cif.iastate.edu]
- 14. bhu.ac.in [bhu.ac.in]
- 15. 29.9 ¹H NMR Spectroscopy – Organic and Biochemistry Supplement to Enhanced Introductory College Chemistry [ecampusontario.pressbooks.pub]
- 16. Accelerating ¹H NMR Detection of Aqueous Ammonia - PMC [pmc.ncbi.nlm.nih.gov]
- 17. youtube.com [youtube.com]
- 18. researchgate.net [researchgate.net]
- 19. ¹H and ¹³C chemical shift–structure effects in anhydrous β-caffeine and four caffeine–diacid cocrystals probed by solid-state NMR experiments and D ... - Physical Chemistry Chemical Physics (RSC Publishing) DOI:10.1039/D3CP06197C [pubs.rsc.org]
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